

An In-depth Technical Guide to Tellurium Isotopes and Their Natural Abundance

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isotopes of **tellurium**, detailing their natural abundance, radioactive properties, and the analytical methodologies used for their determination. This information is critical for professionals in various scientific fields, including geochemistry, nuclear medicine, and drug development, where isotopic signatures and purity are of paramount importance.

Introduction to Tellurium Isotopes

Tellurium (Te), with the atomic number 52, is a metalloid element that possesses a complex isotopic composition. Naturally occurring **tellurium** is a mixture of eight isotopes, several of which are stable, while others are observationally stable or have extremely long half-lives. The relative abundances of these isotopes can provide insights into nucleosynthetic processes and the geological history of **tellurium**-containing materials. In the pharmaceutical and medical fields, enriched or specific isotopes of **tellurium** are utilized as precursors for the production of medical radioisotopes.

Quantitative Data on Tellurium Isotopes

The isotopic composition of naturally occurring **tellurium** has been determined with high precision using mass spectrometry techniques. The following table summarizes the key properties of the naturally occurring **tellurium** isotopes, including their mass, natural abundance, and decay characteristics where applicable.

Isotope	Atomic Mass (Da)	Natural Abundance (atom %)	Half-life ($t_{1/2}$)	Decay Mode(s)	Nuclear Spin (I)
^{120}Te	119.904048	0.09 (1)	Stable	-	0
^{122}Te	121.903050	2.55 (12)	Stable	-	0
^{123}Te	122.9042710	0.89 (3)	$> 9.2 \times 10^{16}$ years	Electron Capture (ϵ)	1/2
^{124}Te	123.9028180	4.74 (14)	Stable	-	0
^{125}Te	124.9044285	7.07 (15)	Stable	-	1/2
^{126}Te	125.9033095	18.84 (25)	Stable	-	0
^{128}Te	127.904463	31.74 (8)	2.25×10^{24} years	Double Beta Decay ($\beta^-\beta^-$)	0
^{130}Te	129.906229	34.08 (62)	7.9×10^{20} years	Double Beta Decay ($\beta^-\beta^-$)	0

Table 1: Natural Abundance and Properties of **Tellurium** Isotopes.[1][2][3][4][5] The data presented includes the atomic mass, natural abundance with uncertainty in parentheses, half-life, and primary decay mode for radioactive isotopes, and nuclear spin.

In addition to these naturally occurring isotopes, a number of artificial radioactive isotopes of **tellurium** have been synthesized, with mass numbers ranging from 104 to 142.[1] These radioisotopes have various applications in scientific research and medicine. For instance, ^{124}Te is a precursor in the production of the PET imaging isotope Iodine-124.[4][6]

Experimental Protocols for Isotopic Abundance Determination

The precise and accurate determination of the isotopic abundance of **tellurium** is predominantly carried out using Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS). This technique offers high precision for isotope ratio measurements.[3][6][7] The general workflow for this analysis is outlined below.

Sample Preparation

- **Digestion:** Solid samples, such as minerals or biological tissues, are first digested to bring the **tellurium** into a liquid form. This is typically achieved using a mixture of strong acids, such as nitric acid (HNO_3) and hydrofluoric acid (HF), in a closed-vessel microwave digestion system.[8]
- **Chemical Separation:** To eliminate isobaric interferences (elements with isotopes of the same mass as **tellurium** isotopes) and matrix effects, **tellurium** is chemically separated from the sample matrix. A common method is ion exchange chromatography.[9][10] Thiol cotton fiber has also been utilized for the separation of selenium and **tellurium**. [1]
- **Double Spike Addition:** To correct for instrumental mass fractionation, a "double spike" is added to the purified **tellurium** sample. A double spike is a solution containing two enriched, non-natural isotopes of **tellurium** (e.g., ^{125}Te and ^{128}Te). [4] By measuring the distortion of the isotope ratios of the spike, the instrumental mass bias can be precisely corrected for all **tellurium** isotope ratios.

Instrumental Analysis by MC-ICP-MS

- **Sample Introduction:** The purified **tellurium** sample, mixed with the double spike, is introduced into the ICP-MS. This can be done using a desolvating nebulizer system (dry plasma) or a standard solution nebulizer (wet plasma). [1][9] Dry plasma can offer higher sensitivity and reduced polyatomic interferences. [1]
- **Ionization:** The sample is introduced into a high-temperature argon plasma, which ionizes the **tellurium** atoms.
- **Mass Analysis:** The ions are then guided into a magnetic sector mass analyzer, where they are separated based on their mass-to-charge ratio.
- **Detection:** The separated ion beams are simultaneously measured by a series of Faraday cup detectors. For low abundance isotopes like ^{120}Te , specialized detectors with high-ohm resistors (e.g., $10^{12} \Omega$) may be used to improve the signal-to-noise ratio. [3][7]
- **Data Correction:** The raw data is corrected for instrumental mass bias using the double spike data, and also for any potential isobaric interferences from elements like xenon (Xe) and

barium (Ba) that may not have been completely removed during the chemical separation.[3]

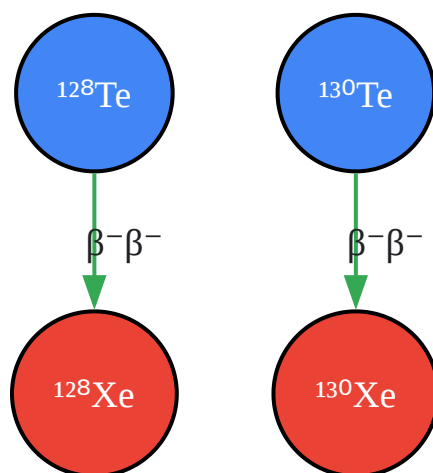


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Experimental workflow for **tellurium** isotope analysis.

Radioactive Decay Pathways of Naturally Occurring Isotopes

Two of the naturally occurring isotopes of **tellurium**, ^{128}Te and ^{130}Te , are radioactive, albeit with exceptionally long half-lives. They both undergo double beta decay ($\beta^-\beta^-$), a rare nuclear decay process where two neutrons are simultaneously converted into two protons, with the emission of two electrons and two electron antineutrinos.



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Decay pathways of naturally occurring radioactive Te isotopes.

The extremely slow decay rates of these isotopes make them of interest for studies of fundamental physics, particularly in the search for neutrinoless double beta decay, which, if

observed, would have profound implications for our understanding of neutrinos.

Applications in Drug Development and Research

The unique isotopic properties of **tellurium** lend themselves to several applications in drug development and scientific research:

- **Medical Isotope Production:** Enriched stable isotopes of **tellurium**, such as ^{124}Te , are used as target materials in cyclotrons for the production of medically important radioisotopes like Iodine-123 and Iodine-124, which are used in diagnostic imaging (SPECT and PET).^{[4][6]}
- **Isotopic Labeling:** Stable isotopes of **tellurium** can be incorporated into drug molecules as isotopic labels. This allows for the tracking of the drug's metabolism and distribution in the body using mass spectrometry, without the need for radioactive tracers.
- **Geochemical and Environmental Tracing:** The isotopic composition of **tellurium** can vary in different geological and environmental settings. These variations can be used to trace the origin and transport of **tellurium**-containing materials and pollutants.

Conclusion

The isotopic landscape of **tellurium** is rich and varied, with a combination of stable and extremely long-lived radioactive isotopes. The precise measurement of their abundances, primarily through MC-ICP-MS, provides valuable data for a wide range of scientific disciplines. For researchers, scientists, and drug development professionals, a thorough understanding of **tellurium**'s isotopic properties is essential for leveraging its unique characteristics in their respective fields, from the production of life-saving medical isotopes to the development of novel analytical techniques.

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